

Unlocking Keratin Expression: The Discovery and Rationale Behind Myristoyl Pentapeptide-17

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Myristoyl Pentapeptide-17

Cat. No.: B609380

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Myristoyl Pentapeptide-17 has emerged as a significant bioactive peptide in the cosmetic and dermatological fields, primarily recognized for its ability to enhance the appearance of eyelashes and eyebrows. This technical guide delves into the core scientific principles underlying the design and discovery of **Myristoyl Pentapeptide-17**. We will explore the molecular rationale for its development, focusing on its targeted mechanism of action: the stimulation of keratin gene expression. This document provides a comprehensive overview of the available quantitative data, detailed experimental protocols from key clinical studies, and a breakdown of its chemical synthesis. Furthermore, signaling pathways and experimental workflows are visually represented to facilitate a deeper understanding of this scientifically driven cosmetic ingredient.

Introduction: The Quest for Keratin Stimulation

The development of **Myristoyl Pentapeptide-17** stems from the growing demand for effective and safe cosmetic ingredients that can visibly improve hair characteristics. The fundamental protein constituting hair, skin, and nails is keratin. Consequently, the core rationale behind the design of this peptide was to create a molecule capable of directly stimulating the genes responsible for keratin production.^[1] The peptide component, a chain of five specific amino acids, is the bioactive portion, while the myristoyl group, a fatty acid, is attached to enhance its

bioavailability and skin penetration.[1] This lipophilic tail allows the peptide to more effectively reach the hair follicles where it can exert its biological activity.[2]

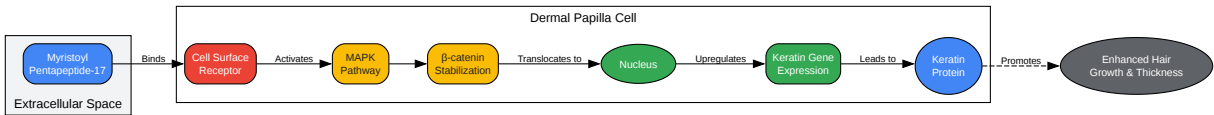
Myristoyl Pentapeptide-17 is a synthetic peptide designed to specifically target the cellular machinery responsible for hair growth.[3] Its application has been widely adopted in eyelash and eyebrow enhancing serums, as well as in hair care products aimed at improving hair density and thickness.[3][4] The peptide's primary function is to upregulate the expression of keratin genes, leading to an increase in the production of this essential structural protein.[1][5]

Mechanism of Action: Activating Keratin Synthesis

The primary mechanism of action of **Myristoyl Pentapeptide-17** is the stimulation of keratin gene expression within the dermal papilla cells of the hair follicle.[6] This targeted action leads to an increased synthesis of keratin, the key structural component of hair. The pentapeptide sequence is specifically designed to interact with cellular signaling pathways that regulate hair growth.

While the precise signaling cascade for **Myristoyl Pentapeptide-17** is not yet fully elucidated in publicly available literature, a closely related peptide, Myristoyl Hexapeptide-16, has been shown to activate the MAPK + β -catenin signaling pathway.[5] This pathway is a well-established regulator of hair follicle development and cycling. It is plausible that **Myristoyl Pentapeptide-17** operates through a similar or overlapping pathway to exert its effects on keratin production. The Wnt/ β -catenin signaling pathway is known to be crucial in maintaining the hair-inducing activity of dermal papilla cells.[7]

The proposed mechanism involves the peptide penetrating the skin and reaching the hair follicle, where it interacts with cellular receptors to initiate a signaling cascade that ultimately leads to the transcription of keratin genes. This results in stronger, thicker, and potentially longer hair fibers.



[Click to download full resolution via product page](#)

Proposed signaling pathway for **Myristoyl Pentapeptide-17**. (Max Width: 760px)

Quantitative Data from Clinical Efficacy Studies

A significant open-label, single-center study evaluated the safety and efficacy of an eyelash serum containing a polygrowth factor complex that included **Myristoyl Pentapeptide-17**.^[4] The study involved 29 healthy female participants aged 15 to 45 years who applied the serum once nightly for 90 days.^[4] The following table summarizes the quantitative improvements observed in various eyelash parameters compared to baseline.

Parameter	Mean Percentage Improvement
Length	10.52%
Volume	9.3%
Luster	11.43%
Thickness	35%
Curl	50.83%

Table 1: Summary of Efficacy Data from a 90-Day Clinical Study^[4]

Experimental Protocols

Clinical Efficacy and Safety Assessment of an Eyelash Serum

The following protocol is based on the study conducted by Sachdev et al. (2020), which evaluated an eyelash serum containing **Myristoyl Pentapeptide-17**.[\[4\]](#)[\[8\]](#)

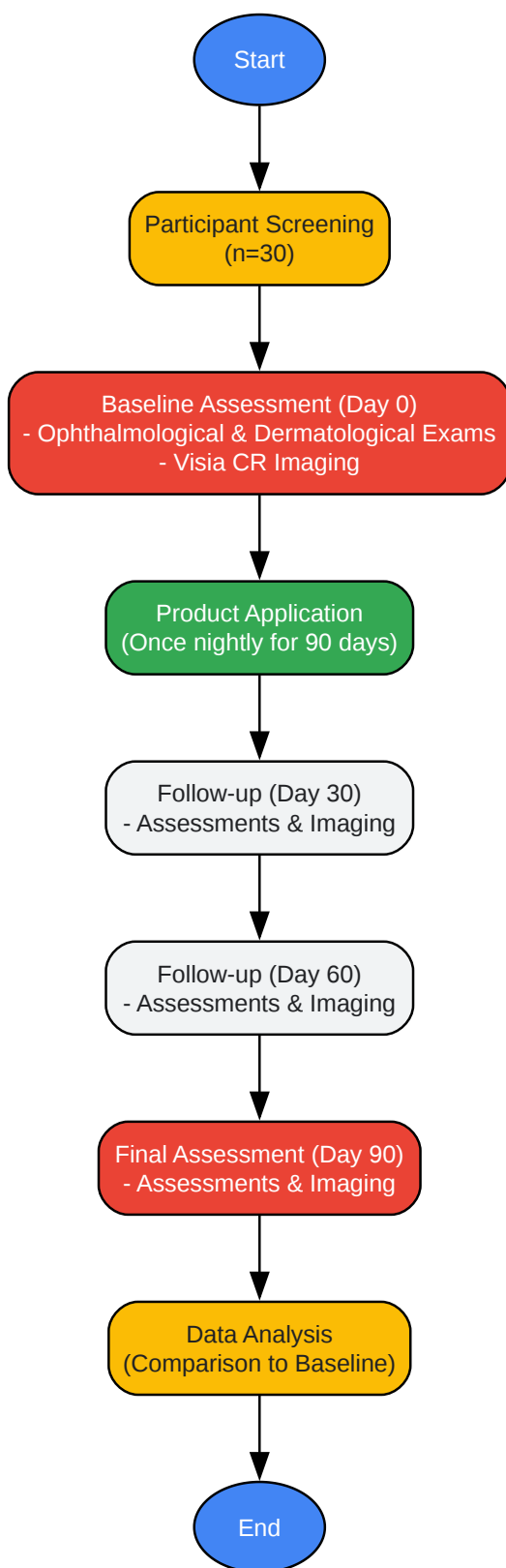
Objective: To evaluate the efficacy and safety of a polygrowth factor serum for enhancing eyelash length, luster, thickness, and volume.

Study Design: A 90-day, open-label, single-center study.

Participants: 30 healthy Indian female participants aged 15 to 45 years.

Procedure:

- **Baseline Assessment (Day 0):**
 - Conduct ophthalmological and dermatological assessments to ensure participant suitability.
 - Capture digital images of the eyelashes using a Visia CR imaging system.
 - Instruct participants on the correct application of the test product: once nightly to the upper and lower eyelid margins of both eyes.
- **Follow-up Assessments (Day 30, 60, and 90):**
 - Repeat ophthalmological and dermatological assessments to monitor for any adverse events.
 - Capture digital images of the eyelashes using the Visia CR imaging system under consistent lighting and positioning.
- **Data Analysis:**
 - Utilize imaging software to analyze the captured images and quantify changes in eyelash length, density/volume, luster, and curl compared to baseline.



[Click to download full resolution via product page](#)

Workflow for the clinical evaluation of an eyelash serum. (Max Width: 760px)

Synthesis of Myristoyl Pentapeptide-17

Myristoyl Pentapeptide-17 is synthesized using solid-phase peptide synthesis (SPPS), a well-established method for producing peptides.[9] The process involves the sequential addition of protected amino acids to a growing peptide chain that is covalently attached to an insoluble resin support.

General Protocol for Solid-Phase Peptide Synthesis (Fmoc Chemistry)

- **Resin Preparation:** A suitable resin, such as Rink Amide resin, is swelled in a solvent like dimethylformamide (DMF).[10]
- **First Amino Acid Coupling:** The C-terminal amino acid, protected with an Fmoc group on its N-terminus, is coupled to the resin.
- **Fmoc Deprotection:** The Fmoc protecting group is removed from the N-terminus of the resin-bound amino acid, typically using a solution of piperidine in DMF.[11]
- **Sequential Amino Acid Coupling:** The subsequent protected amino acids are added one by one, with each coupling step followed by an Fmoc deprotection step.
- **Myristoylation:** After the pentapeptide chain is assembled, myristic acid is coupled to the N-terminus of the peptide.
- **Cleavage and Deprotection:** The completed myristoylated peptide is cleaved from the resin support, and any remaining side-chain protecting groups are removed using a strong acid cocktail (e.g., trifluoroacetic acid).
- **Purification and Analysis:** The crude peptide is purified, typically by reverse-phase high-performance liquid chromatography (RP-HPLC), and its identity and purity are confirmed by mass spectrometry and analytical HPLC.[11]

Conclusion

The design of **Myristoyl Pentapeptide-17** is a prime example of a rational, science-driven approach to cosmetic ingredient development. By targeting the fundamental biological process

of keratin synthesis, this peptide provides a specific and effective means of enhancing hair characteristics. The lipophilic myristoyl group ensures adequate penetration to the site of action, while the pentapeptide sequence delivers the bioactive signal. Clinical data supports its efficacy in improving the length, thickness, and overall appearance of eyelashes. The well-defined chemical synthesis process allows for the production of a highly pure and consistent final product. For researchers and professionals in drug development and cosmetic science, **Myristoyl Pentapeptide-17** serves as a compelling case study in the design and application of bioactive peptides.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Myristoyl Pentapeptide-17 (Explained + Products) [incidecoder.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Eyelashes falling out? Myristoyl pentapeptide-17? | MDhair [mdhair.co]
- 4. An Open-label, Single-center, Safety and Efficacy Study of Eyelash Polygrowth Factor Serum - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. thefocalpoints.com [thefocalpoints.com]
- 6. News - Myristoyl Pentapeptide-17 (Eyelash Peptide) – The new favorite in the beauty industry [ngherb.com]
- 7. mdpi.com [mdpi.com]
- 8. An Open-label, Single-center, Safety and Efficacy Study of Eyelash Polygrowth Factor Serum - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Preparation and Application of Myristoyl Pentapeptide-17_Chemicalbook [chemicalbook.com]
- 10. chem.uci.edu [chem.uci.edu]
- 11. rsc.org [rsc.org]
- To cite this document: BenchChem. [Unlocking Keratin Expression: The Discovery and Rationale Behind Myristoyl Pentapeptide-17]. BenchChem, [2025]. [Online PDF]. Available

at: [<https://www.benchchem.com/product/b609380#discovery-and-rationale-for-myristoyl-pentapeptide-17-design>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com